

2-Hydroxyphenylacetic Acid: A Technical Guide to its Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyphenylacetic acid

Cat. No.: B019472

[Get Quote](#)

Abstract

2-Hydroxyphenylacetic acid (2-HPAA), also known as o-hydroxyphenylacetic acid, is an aromatic carboxylic acid and a human metabolite of the essential amino acid phenylalanine.[1][2][3] While historically recognized as a biomarker for certain metabolic disorders, such as Phenylketonuria (PKU), and for assessing gut microbiome health, emerging research is exploring its direct therapeutic applications.[1][4][5] This technical guide provides a comprehensive overview of the current understanding of 2-HPAA, focusing on its metabolic significance and potential therapeutic effects, including its antioxidant, anti-inflammatory, and neuroprotective properties. This document synthesizes quantitative data from key studies, details relevant experimental protocols, and visualizes complex biological pathways and workflows to support further research and development in this area.

Introduction and Chemical Profile

2-Hydroxyphenylacetic acid is an organic compound belonging to the hydroxy monocarboxylic acid family.[2] Its structure consists of a phenyl ring substituted with a hydroxyl group and an acetic acid group at the ortho (position 2) and meta positions, respectively.[2][6] This unique arrangement of functional groups is key to its chemical reactivity and biological activity.[6] 2-HPAA is a metabolite of phenylalanine and tyrosine and can be found in various foods, including natal plum, lemon verbena, and half-highbush blueberry.[1][7][8] In clinical diagnostics, its levels in urine are often measured to assess metabolic function and diagnose inborn metabolic disorders.[1][4]

Table 1: Chemical and Physical Properties of **2-Hydroxyphenylacetic Acid**

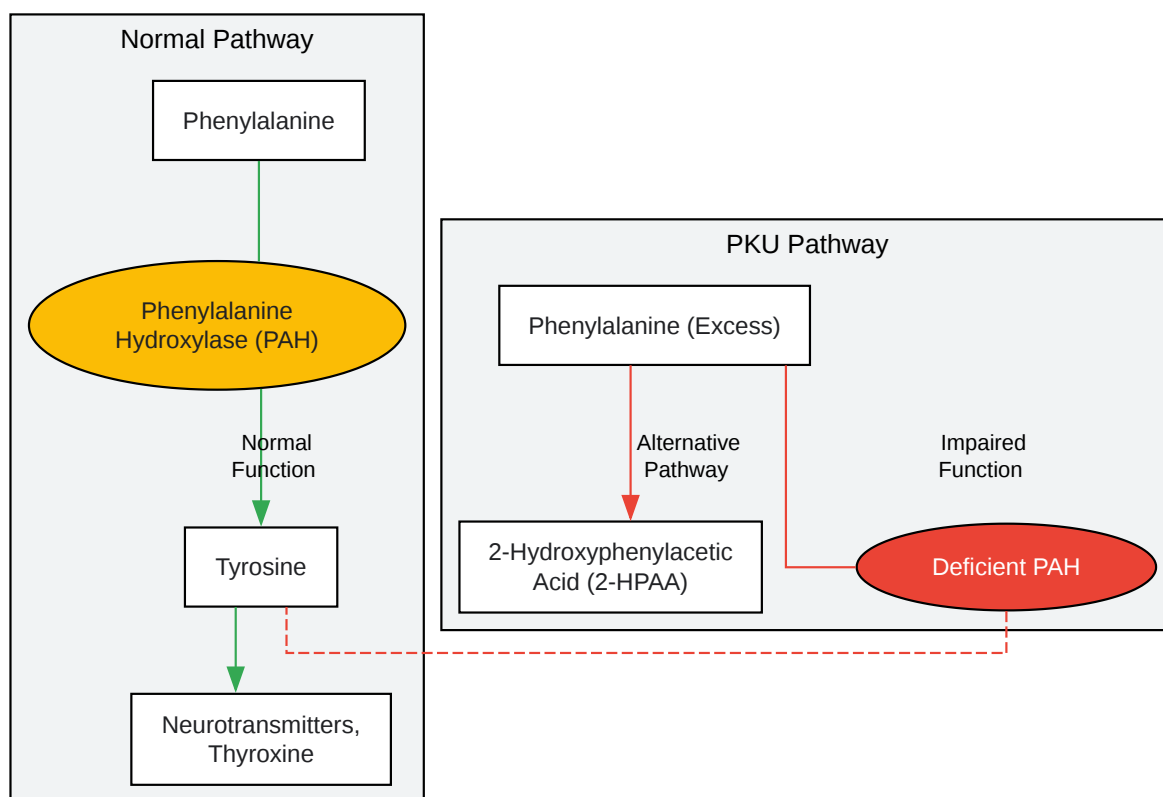
Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₃	[2][9]
Molecular Weight	152.15 g/mol	[2][9][10]
CAS Number	614-75-5	[6][9]
Appearance	Pale yellow or off-white crystalline solid	[6][9]
Melting Point	145 - 147 °C	[2][11]
Solubility	Moderately soluble in water	[6]
Synonyms	o-Hydroxyphenylacetic acid, 2-Hydroxybenzeneacetic acid	[2][9]

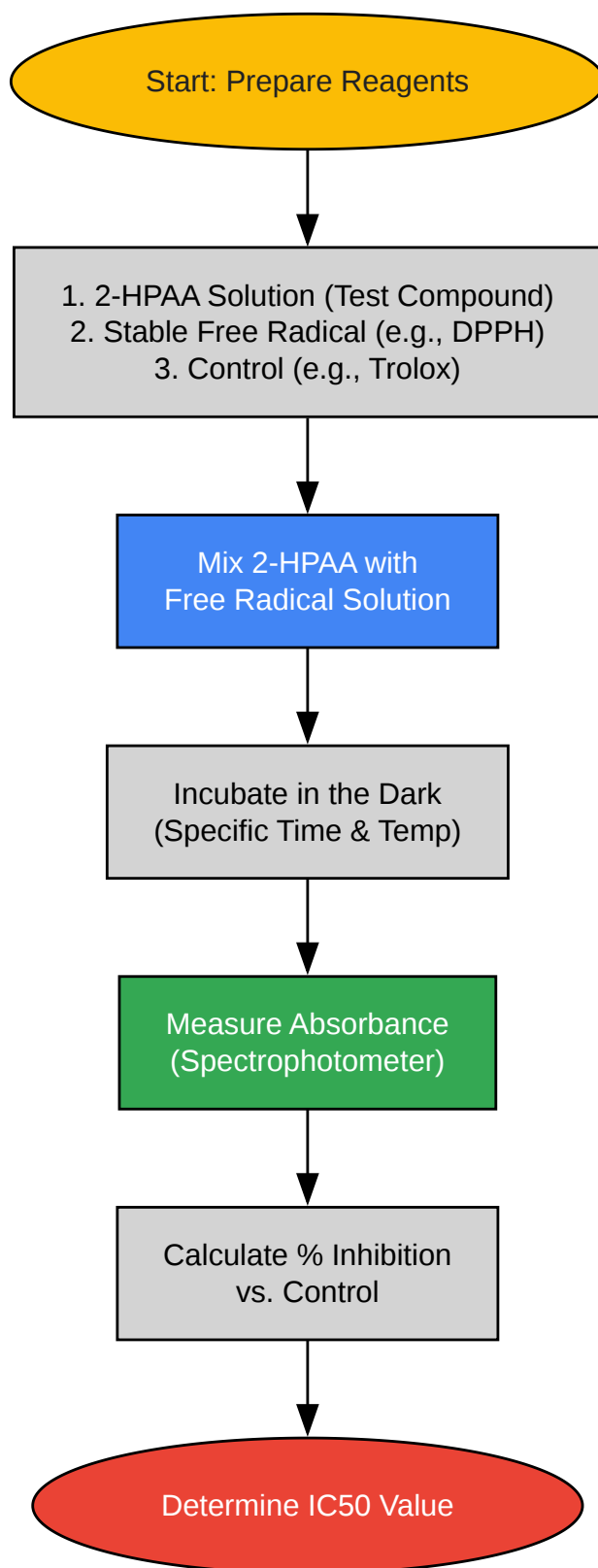
Metabolic Significance and Biomarker Potential

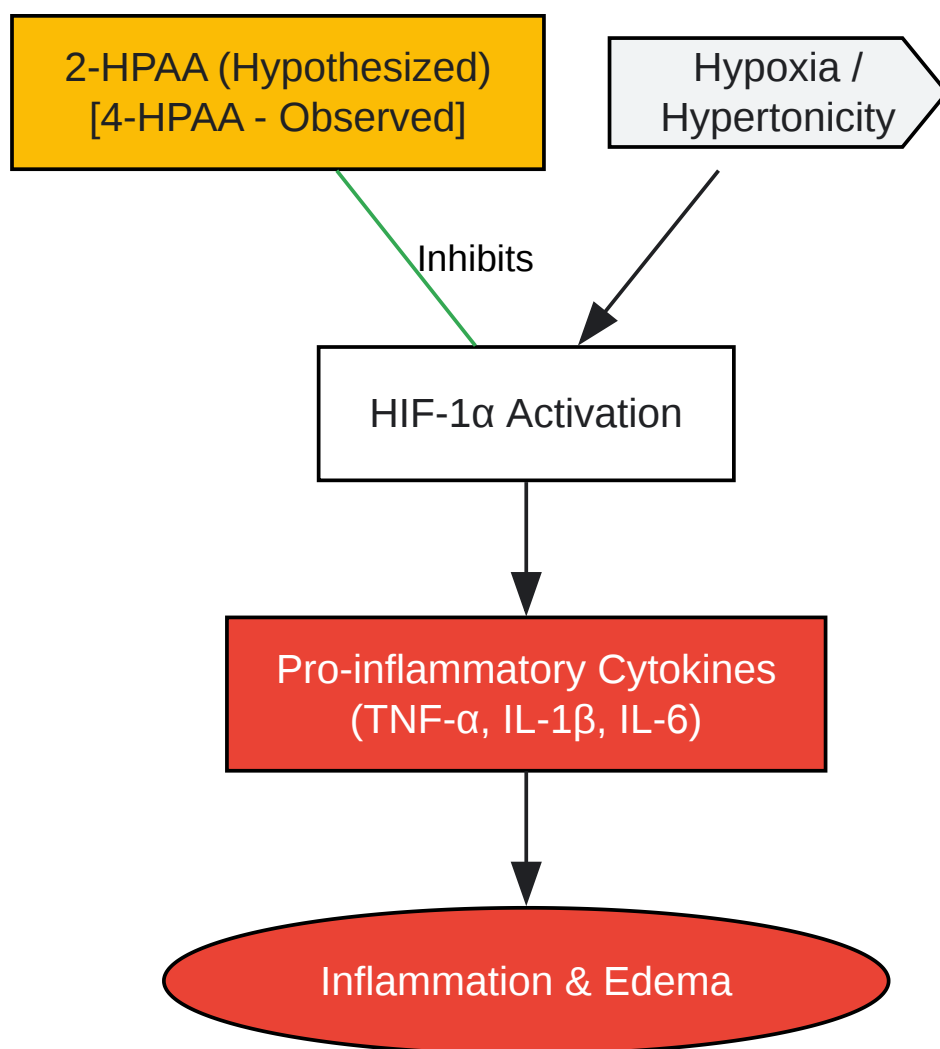
The primary clinical relevance of 2-HPAA is its role as a biomarker for metabolic dysregulation. Its formation and accumulation are indicative of specific metabolic pathway disruptions.

Phenylketonuria (PKU)

In healthy individuals, the essential amino acid phenylalanine is converted to tyrosine by the enzyme phenylalanine hydroxylase (PAH).[1] PKU is a genetic disorder characterized by a deficiency in this enzyme, leading to the accumulation of phenylalanine in the blood and brain. [1] This excess phenylalanine is shunted into alternative metabolic pathways, resulting in the production and accumulation of by-products, including 2-HPAA.[1] Consequently, elevated levels of 2-HPAA in urine are a key diagnostic marker for PKU.[1][2][4][5]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Hydroxyphenylacetic Acid | Rupa Health [rupahealth.com]
- 2. (2-Hydroxyphenyl)acetic acid | C₈H₈O₃ | CID 11970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. X365 | 2-Hydroxyphenylacetic acid (2-HPAA)- Cloud-Clone Corp. [cloud-clone.com]

- 4. 2-Hydroxyphenylacetic Acid - Metabolic Analysis Markers (Urine) - Lab Results explained | HealthMatters.io [healthmatters.io]
- 5. 2-Hydroxyphenylacetic - Organic Acids Test (OAT) - Nutritional and Metabolic Profile - Lab Results explained | HealthMatters.io [healthmatters.io]
- 6. kajay-remedies.com [kajay-remedies.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Human Metabolome Database: Showing metabocard for ortho-Hydroxyphenylacetic acid (HMDB0000669) [hmdb.ca]
- 9. chemimpex.com [chemimpex.com]
- 10. scbt.com [scbt.com]
- 11. 2-ヒドロキシフェニル酢酸 ReagentPlus®, 99% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Hydroxyphenylacetic Acid: A Technical Guide to its Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019472#potential-therapeutic-effects-of-2-hydroxyphenylacetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com